

FAQs: Ciraparantag and Coagulation Assay Interference

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ciraparantag

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Q1: Does ciraparantag interfere with routine coagulation tests? Yes, the in vitro addition of **ciraparantag** to plasma can cause significant interference in routine coagulation assays. While **ciraparantag** itself has minimal direct effect on coagulation parameters at low concentrations, it does not effectively remove the anticoagulant activity of Direct Oral Anticoagulants (DOACs) or heparin in a test tube. Instead, it can introduce its own interference, likely by interacting with anionic components in the coagulation reagents [1].

Q2: How can I remove ciraparantag-associated interference in the lab? Activated charcoal-based adsorbents, specifically **DOAC-Stop**, have been proven effective. DOAC-Stop efficiently removes both DOAC-associated and **ciraparantag**-associated interferences from plasma samples, allowing for accurate interpretation of coagulation tests [1] [2].

Q3: Can ciraparantag be used as a universal anticoagulant chelator in vitro? No, current evidence indicates that **ciraparantag** is **not effective** as a universal anticoagulant chelator for in vitro laboratory use. It does not reliably remove the anticoagulant activities of DOACs or heparin from plasma samples in a laboratory setting [1].

Experimental Data Summary

The following table summarizes key findings from a study that investigated the effect of **ciraparantag** and DOAC-Stop on coagulation parameters in human plasma spiked with various anticoagulants [1].

Parameter	Plasma + DOAC/Heparin	+ Ciraparantag (in vitro)	+ DOAC-Stop
PT (Prothrombin Time)	Prolonged	Remains Prolonged	Normalized
APTT (Activated Partial Thromboplastin Time)	Prolonged	Remains Prolonged	Normalized
Anti-FXa Activity (for Apixaban, Edoxaban, Rivaroxaban, Enoxaparin)	Detectable	Remains Detectable	Below limit of quantification
Anti-FIIa Activity (for Dabigatran)	Detectable	Remains Detectable	Below limit of quantification
Interpretation	Affected by anticoagulant	Interference not removed; may introduce own interference	Interference removed

Detailed Experimental Protocol

This protocol is adapted from published methodology for investigating anticoagulant removal [1].

Objective: To evaluate the efficacy of different agents in removing anticoagulant interferences from plasma for coagulation testing.

Materials:

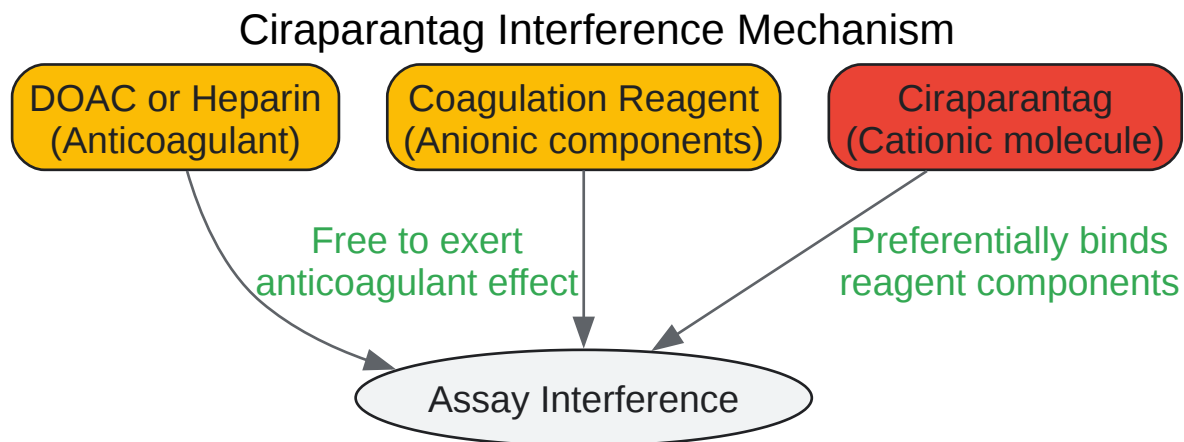
- **Plasma:** Commercial human plasma.
- **Anticoagulants:** DOACs (dabigatran, apixaban, edoxaban, rivaroxaban) and low molecular weight heparin (enoxaparin).
- **Removal Agents:** **Ciraparantag**, DOAC-Stop tablets.
- **Assays:** PT, APTT, Fibrinogen, and specific assays for Dabigatran (dilute thrombin time) and Anti-FXa anticoagulants (chromogenic anti-FXa assay).

Methodology:

- **Plasma Preparation:** Reconstitute commercial human plasma as per manufacturer's instructions.
- **Spiking with Anticoagulants:** Spike plasma with individual DOACs (to a final concentration of 500 ng/mL) or enoxaparin (to 0.7 IU/mL). Include vehicle controls.
- **Application of Removal Agents:**
 - **Ciraparantag Method:** Add **ciraparantag** to the spiked plasma over a concentration range. Incubate at ambient temperature for various time points with gentle agitation. Analyze plasma directly after incubation.
 - **DOAC-Stop Method:** Add one DOAC-Stop tablet per 1 mL of spiked plasma. Incubate for 5 minutes at ambient temperature with gentle agitation. Centrifuge at 2000× g for 5 minutes to pellet the charcoal. Analyze the clarified supernatant.
- **Coagulation Testing:** Perform all routine and specialized coagulation assays on automated coagulometers.

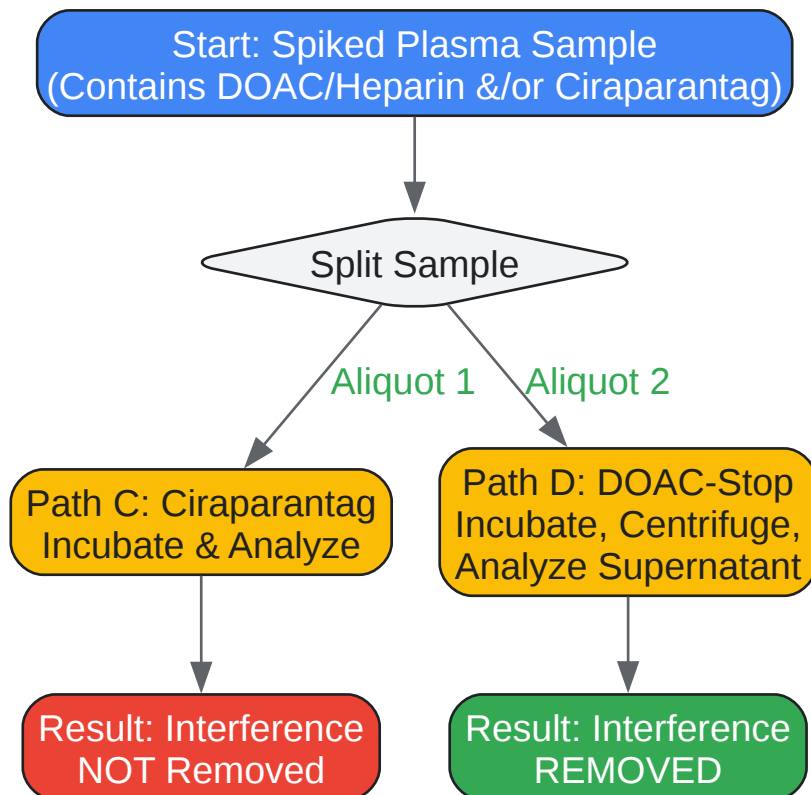
Mechanism and Workflow Diagrams

The following diagrams, created with Graphviz, illustrate the core concepts and experimental workflow.



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Experimental Workflow for Interference Removal



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References

1. Ciraparantag Does Not Remove Anticoagulant Activities In ... [mdpi.com]
2. Does Not Remove Anticoagulant Activities In... | CoLab Ciraparantag [colab.ws]

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